

# BMS-394136: A Technical Guide to a Selective IKur Inhibitor

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## Compound of Interest

Compound Name: BMS-394136

Cat. No.: B606231

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## Introduction

**BMS-394136** is a potent and selective inhibitor of the ultra-rapidly activating delayed rectifier potassium current (IKur), which is encoded by the Kv1.5 potassium channel.[1][2] This ion channel is predominantly expressed in the atria of the human heart, making it a promising therapeutic target for the treatment of atrial fibrillation (AF). The atrial-selective nature of IKur inhibition offers the potential for effective AF management with a reduced risk of ventricular proarrhythmias, a significant concern with many current antiarrhythmic drugs. This technical guide provides a comprehensive overview of the electrophysiological properties, selectivity, and experimental methodologies associated with **BMS-394136**.

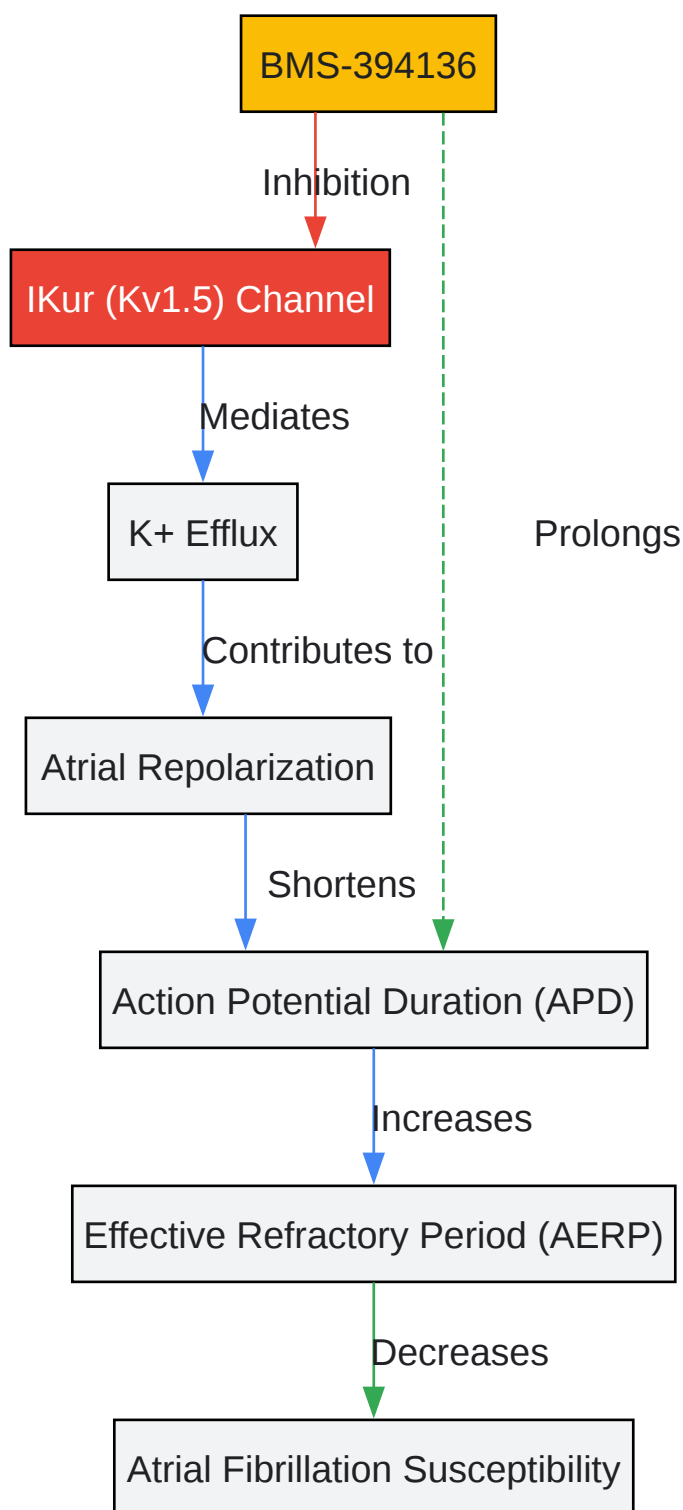
## Chemical Properties

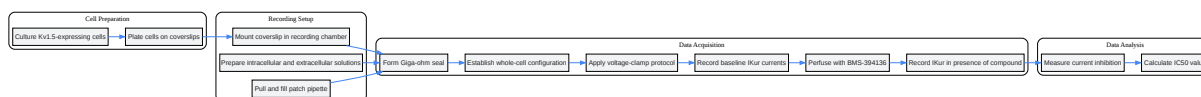
While a definitive chemical structure image for **BMS-394136** is not widely published, its chemical formula and SMILES notation have been reported.

- Molecular Formula: C<sub>24</sub>H<sub>21</sub>Cl<sub>2</sub>FN<sub>4</sub>O
- CAS Number: 343246-73-1
- SMILES: O=C(C1=C(NC2=CC=NN2--INVALID-LINK--C2=CC=CC=C2)N=C(C4=CN=C(Cl)C=C4)N=C1)N

## Mechanism of Action

**BMS-394136** exerts its antiarrhythmic effect by selectively blocking the Kv1.5 potassium channel, which is responsible for the  $I_{Kur}$  current in atrial myocytes. The  $I_{Kur}$  current plays a crucial role in the repolarization phase of the atrial action potential. By inhibiting this current, **BMS-394136** prolongs the atrial action potential duration (APD) and the effective refractory period (AERP). This prolongation of the refractory period makes the atrial tissue less susceptible to the high-frequency re-entrant circuits that sustain atrial fibrillation.





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## References

- 1. [patents.justia.com](https://patents.justia.com) [patents.justia.com]
- 2. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
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Address: 3281 E Guasti Rd

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